

How to improve the solubility of Recainam for experimental use

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Compound of Interest

Compound Name: *Recainam*

Cat. No.: *B1212388*

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Technical Support Center: Recainam Solubility

This technical support center provides guidance for researchers, scientists, and drug development professionals on how to improve the solubility of **Recainam** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Recainam** and why is its solubility a concern?

Recainam is an anti-arrhythmic agent. For consistent and reliable results in pre-clinical research, it is crucial that **Recainam** is fully dissolved in the chosen vehicle. Poor solubility can lead to inaccurate dosing and variability in experimental outcomes. **Recainam** is available as a free base and as a hydrochloride salt; the latter generally exhibits higher aqueous solubility.

Q2: What are the known physicochemical properties of **Recainam**?

Comprehensive public data on **Recainam**'s physicochemical properties is limited. However, here is a summary of available information:

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₅ N ₃ O	ChemicalBook[1]
Molecular Weight	263.38 g/mol	ChemicalBook[1]
Predicted pKa	13.93 ± 0.46	ChemicalBook[1]
Form	Solid	ChemicalBook[2]
CAS Number (Free Base)	74738-24-2	ChemicalBook[1]
CAS Number (HCl salt)	74752-07-1	MedKoo Biosciences

Q3: What is the predicted pKa of **Recainam** and how does it influence solubility?

The predicted pKa of **Recainam** is approximately 13.93. The pKa is a measure of how easily a compound can donate or accept a proton. A high pKa for a basic compound like **Recainam** indicates that it will be protonated and thus more soluble in acidic solutions (pH < pKa). Conversely, in neutral or basic solutions, it will be in its less soluble, non-ionized form. Therefore, adjusting the pH to be more acidic is a primary strategy for increasing **Recainam**'s aqueous solubility.

Q4: In which solvents has the solubility of **Recainam** been reported?

Solvent	Concentration	Conditions
DMSO	50 mg/mL (189.84 mM)	Requires sonication. Note: DMSO is hygroscopic and can absorb water, which may impact solubility.

Troubleshooting Guide

Issue: My **Recainam** is not dissolving in aqueous buffers (e.g., PBS pH 7.4).

- Cause: At neutral pH, **Recainam**, as a basic compound, is likely in its poorly soluble, non-ionized form.

- Solution 1: pH Adjustment. Lowering the pH of the buffer will increase the ionization of **Recainam** and enhance its solubility.
 - Recommendation: Prepare a stock solution in a dilute acidic solution (e.g., 0.1 N HCl) and then dilute it into your final experimental buffer. Ensure the final pH of your solution is compatible with your experimental system.
- Solution 2: Use **Recainam** Hydrochloride. The hydrochloride salt of **Recainam** is expected to have greater aqueous solubility than the free base. If you are using the free base, consider switching to the HCl salt.

Issue: I am observing precipitation when I dilute my DMSO stock of **Recainam** into my aqueous experimental medium.

- Cause: This is a common issue when a compound is highly soluble in an organic solvent but poorly soluble in an aqueous buffer. The abrupt change in solvent polarity causes the compound to precipitate.
- Solution 1: Reduce the concentration of the DMSO stock. A lower concentration stock will result in a smaller percentage of DMSO in the final aqueous solution, which may prevent precipitation.
- Solution 2: Use a co-solvent. Incorporating a water-miscible organic solvent in your final solution can help maintain solubility.
 - Recommendation: Try adding a small percentage of ethanol or polyethylene glycol (PEG) to your aqueous buffer before adding the **Recainam** stock solution.
- Solution 3: Use surfactants. Surfactants can form micelles that encapsulate poorly soluble drugs, increasing their apparent solubility in aqueous solutions.
 - Recommendation: Consider the use of non-ionic surfactants like Tween® 80 or Cremophor® EL at low concentrations (e.g., 0.1-1%).

Issue: I need to prepare a high-concentration stock solution of **Recainam**.

- Solution: Based on available data, DMSO is a suitable solvent for preparing a high-concentration stock solution of up to 50 mg/mL.
 - Procedure: To a tared vial, add the desired mass of **Recainam**. Add the appropriate volume of fresh, anhydrous DMSO. Use an ultrasonic bath to aid dissolution. Store the stock solution in aliquots at -20°C to prevent degradation from repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of Recainam Solution by pH Adjustment

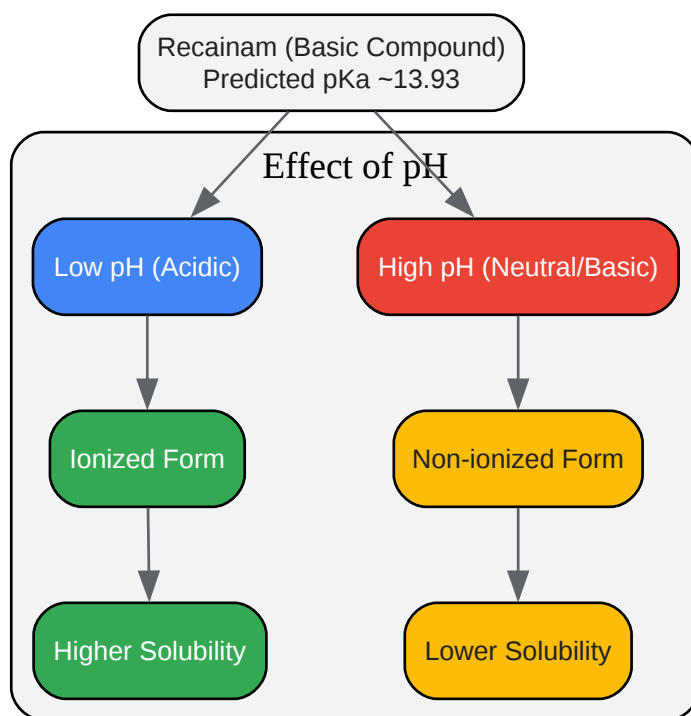
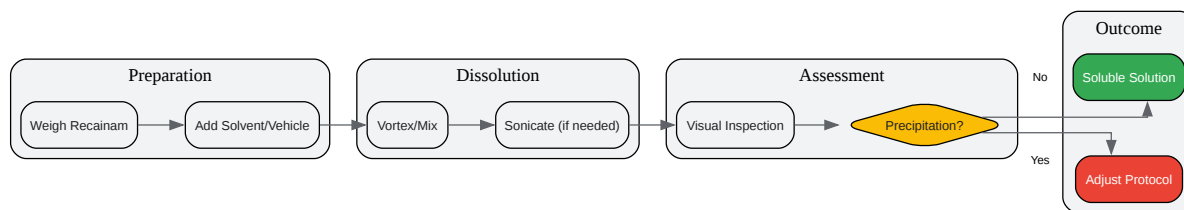
- Objective: To prepare an aqueous solution of **Recainam** by leveraging its pH-dependent solubility.
- Materials:
 - **Recainam** (free base or hydrochloride salt)
 - 0.1 N Hydrochloric Acid (HCl)
 - 1 N Sodium Hydroxide (NaOH) for pH adjustment if needed
 - Sterile, purified water
 - pH meter
- Procedure:
 1. Weigh the desired amount of **Recainam**.
 2. Add a small volume of 0.1 N HCl to the **Recainam** powder and vortex to dissolve.
 3. Once dissolved, slowly add sterile, purified water to reach the desired final volume.
 4. Measure the pH of the solution. If necessary, adjust to the desired final pH using dilute HCl or NaOH. Be cautious as increasing the pH may cause precipitation.

5. Sterile-filter the final solution through a 0.22 μm filter.

Protocol 2: Preparation of Recainam Solution using a Co-solvent System

- Objective: To prepare a solution of **Recainam** for in vitro or in vivo studies using a co-solvent system to enhance solubility.
- Materials:
 - **Recainam**
 - Dimethyl sulfoxide (DMSO)
 - Ethanol
 - Polyethylene glycol 400 (PEG400)
 - Saline or Phosphate Buffered Saline (PBS)
- Procedure:
 1. Prepare a high-concentration stock solution of **Recainam** in DMSO (e.g., 50 mg/mL).
 2. In a separate tube, prepare the vehicle by mixing the co-solvents and the aqueous buffer. A common vehicle for in vivo studies is a mixture of DMSO, PEG400, and saline. A typical ratio could be 10% DMSO, 40% PEG400, and 50% saline.
 3. Add the **Recainam** stock solution to the vehicle to achieve the final desired concentration. Vortex well to ensure homogeneity.
 4. Visually inspect the solution for any signs of precipitation.

Visualizations



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References

- 1. Recainam | 74738-24-2 [amp.chemicalbook.com]
- 2. Recainam | 74738-24-2 [chemicalbook.com]
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